

In-Depth Technical Guide to the Health and Safety of 4-Butoxybenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Butoxybenzoic acid

Cat. No.: B073603

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **4-Butoxybenzoic acid** (CAS No. 1498-96-0), a benzoic acid derivative used as an intermediate in the synthesis of pharmaceuticals and as a building block in organic chemistry.^[1] The following sections detail its physical and chemical properties, toxicological data, safe handling procedures, and emergency response protocols to ensure its safe use in a laboratory setting.

Chemical and Physical Properties

4-Butoxybenzoic acid is a white to beige solid powder.^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₄ O ₃	[3][4][5]
Molecular Weight	194.23 g/mol	[2][3]
CAS Number	1498-96-0	[3][4][5]
Synonyms	4-n-Butoxybenzoic acid, p-Butoxybenzoic acid, Benzoic acid, 4-butoxy-	[3][4][5]
Appearance	Beige powder solid	[2]
Melting Point	145 - 150 °C (293 - 302 °F)	[2][6]
Boiling Point	No information available	[2]
Flash Point	No information available	[2]
Solubility	No information available	[2]

Toxicological Information

The toxicological profile of **4-Butoxybenzoic acid** indicates that it is a skin and eye irritant and may cause respiratory irritation.[3][7][8] Quantitative toxicological data is summarized in Table 2.

Endpoint	Value	Species	Method	Source(s)
Acute Oral Toxicity (LD50)	> 2000 mg/kg	Rat	OECD Guideline 423 (Acute Toxic Class Method)	[9]
Acute Dermal Irritation	Non-irritant (Score: 0.00)	Rabbit	OECD Guideline 404	[3]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation (GHS Category 2A)	Not specified	Not specified	[3][7][10]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (GHS Category 3)	Not specified	Not specified	[3][10]

Experimental Protocols

Detailed methodologies for the key toxicological assessments are based on internationally recognized OECD guidelines.

This method is a stepwise procedure using a minimum number of animals to obtain sufficient information on the acute toxicity of a substance for classification.

- Principle: The test substance is administered orally to a group of experimental animals (typically rats) at one of the defined dose levels. The absence or presence of compound-related mortality in one step determines the next step.
- Procedure:
 - A starting dose is selected from one of four fixed levels (5, 50, 300, or 2000 mg/kg body weight).
 - The substance is administered to a group of three animals of a single sex (usually females).

- Animals are observed for a period of up to 14 days for signs of toxicity and mortality.
- Depending on the outcome, the dose for the next group of animals is either increased or decreased.
- The test is concluded when a confident classification of the substance's toxicity can be made.

This test evaluates the potential of a substance to cause skin irritation or corrosion.

- Principle: The test substance is applied to the skin of an animal (typically a rabbit) for a defined period, and the degree of irritation is assessed.
- Procedure:
 - A small area of the animal's fur is clipped.
 - 0.5 g of the solid test substance is applied to the skin and covered with a gauze patch and semi-occlusive dressing.
 - The exposure duration is typically 4 hours.
 - After the exposure period, the patch is removed, and the skin is cleaned.
 - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The observations are scored on a scale of 0 to 4.
 - The mean scores for each effect are calculated to determine the primary irritation index.

This method assesses the potential of a substance to cause eye irritation or damage.

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an animal (typically a rabbit), with the other eye serving as a control.
- Procedure:
 - The test substance is instilled into the lower eyelid of one eye.

- The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
- Observations are scored based on a standardized scale.
- The reversibility of any observed effects is also monitored.

Hazard Identification and Classification

4-Butoxybenzoic acid is classified under the Globally Harmonized System (GHS) with the following hazard statements:

- H315: Causes skin irritation.[3][7]
- H319: Causes serious eye irritation.[3][7]
- H335: May cause respiratory irritation.[3]

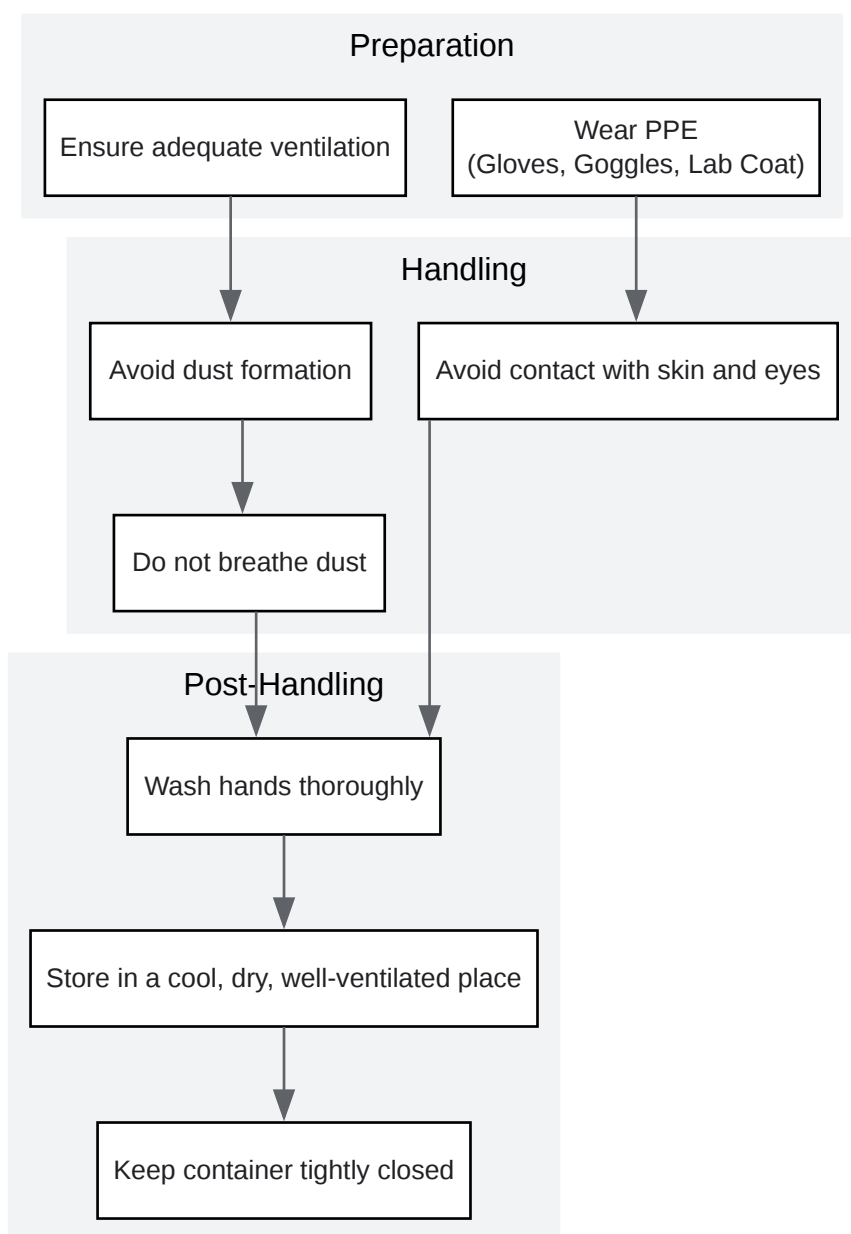
The signal word is Warning.[3][7]

Safe Handling and Storage

Adherence to proper handling and storage procedures is crucial to minimize exposure and ensure safety.

Handling

- Avoid contact with skin and eyes.[2]
- Do not breathe dust.[2]
- Handle in a well-ventilated place.
- Wear suitable protective clothing, gloves, and eye/face protection.
- Use non-sparking tools to prevent fire caused by electrostatic discharge.



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Caption: Workflow for Safe Handling of **4-Butoxybenzoic Acid**.

Storage

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.

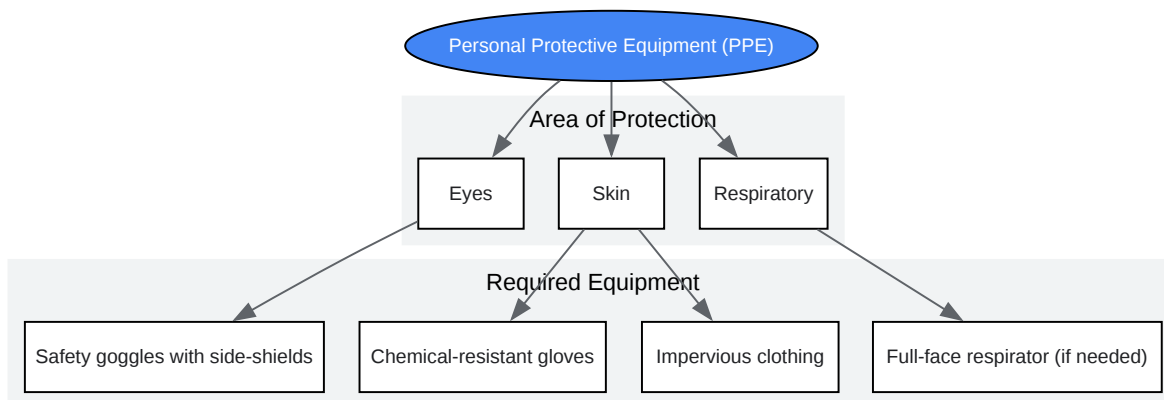
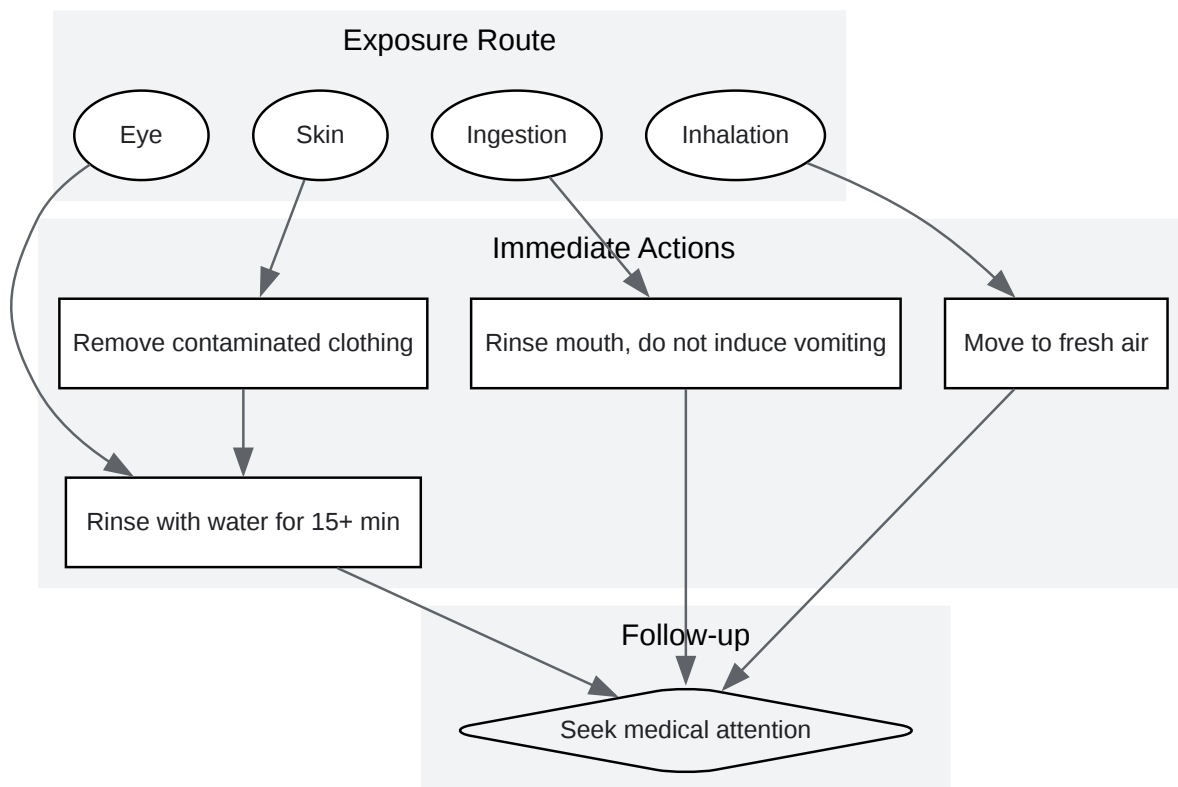
- Store apart from incompatible materials such as strong oxidizing agents.[\[2\]](#)

Emergency Procedures

In case of accidental exposure, immediate and appropriate first aid measures should be taken.

First Aid Measures

- Inhalation: Remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[7\]](#)
- Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[\[7\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[\[7\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[\[7\]](#)



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References

- 1. download.basf.com [download.basf.com]
- 2. catalog.labcorp.com [catalog.labcorp.com]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. Acute Dermal Irritation OECD 404 - Altogen Labs [altogenlabs.com]
- 5. jacvam.go.jp [jacvam.go.jp]
- 6. In vivo Eye Irritation / Serious Eye Damage Test (OECD 405: 2023). - IVAMI [ivami.com]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. 4-Butoxybenzoic acid | C₁₁H₁₄O₃ | CID 72971 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. download.basf.com [download.basf.com]
- 10. download.basf.com [download.basf.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Health and Safety of 4-Butoxybenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b073603#health-and-safety-information-for-4-butoxybenzoic-acid>]

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